Introduction: The Critical Role of Solubility in Drug Viability

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Compound of Interest

Compound Name:	*N-ethyl-3-nitropyridin-4-amine*
CAS No.:	*562825-95-0*
Cat. No.:	*B1592301*

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N-ethyl-3-nitropyridin-4-amine is a substituted pyridine derivative that, like many nitrogen-containing heterocyclic compounds, holds potential as a scaffold in medicinal chemistry. However, for any new chemical entity (NCE) to be a viable drug candidate, its fundamental physicochemical properties must be thoroughly characterized. Among the most critical of these is solubility—the capacity of a solid compound to dissolve in a solvent to form a homogeneous solution.[1] Poor aqueous solubility is a primary contributor to unpredictable in vitro results, formulation difficulties, and ultimately, poor oral bioavailability, which can terminate the development of an otherwise promising therapeutic agent.[2][3]

This guide provides a comprehensive technical overview of the solubility profile of **N-ethyl-3-nitropyridin-4-amine**. Moving beyond a simple recitation of data, we will explore the underlying principles and experimental methodologies required to build a robust and actionable understanding of this compound's behavior in solution. We will delve into the "why" behind experimental design, providing the rationale necessary for researchers to not only replicate these methods but also to adapt them to their specific research contexts.

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Physicochemical Characteristics of **N-ethyl-3-nitropyridin-4-amine**

A foundational understanding of a compound's intrinsic properties is the starting point for any solubility investigation. These parameters govern its interactions with various solvent systems.

Property	Value	Source(s)
CAS Number	562825-95-0	[4][5][6][7]
Molecular Formula	$C_7H_9N_3O_2$	[4][8]
Molecular Weight	167.17 g/mol	[4][8]
Appearance	Solid	[7]
Melting Point	74 °C	[7]
Boiling Point	309.4 °C (at 760 mmHg)	[4]
Predicted pKa	~6-8	Predicted based on structure

Note on pKa: The pKa of **N-ethyl-3-nitropyridin-4-amine** has not been experimentally reported in the available literature. However, its structure provides clear indicators. The pyridine ring nitrogen is basic (pKa of pyridine is ~5.2).[9] The presence of an electron-donating amino group at the 4-position significantly increases basicity (pKa of 4-aminopyridine is 9.17), while the electron-withdrawing nitro group at the 3-position decreases basicity. Therefore, the effective pKa is predicted to be in the weakly basic range, making its aqueous solubility highly dependent on pH.

Core Concepts: Thermodynamic vs. Kinetic Solubility

In drug discovery, solubility is typically assessed in two distinct forms: thermodynamic and kinetic. Understanding the difference is crucial for interpreting data correctly at different stages of the development pipeline.[10][11]

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- Thermodynamic (Equilibrium) Solubility: This is the true, intrinsic solubility of a compound. It represents the maximum concentration of the most stable crystalline form of the compound that can be achieved in a solvent at equilibrium.[12][13] This measurement is resource-intensive but is considered the "gold standard" and is critical for lead optimization and formulation development.[3][14]

- Kinetic Solubility: This is a measure of how readily a compound precipitates out of a solution when added from a high-concentration organic stock (typically DMSO).[11] It is a high-throughput, rapid assessment used in the early stages of drug discovery to quickly flag compounds that may have solubility liabilities.[14][15] The resulting value is often higher than the thermodynamic solubility because the system is not at equilibrium, and the compound may form a supersaturated solution or amorphous precipitate.

Experimental Protocol I: Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method, first introduced over 50 years ago, remains the most reliable technique for determining thermodynamic solubility.[16] It directly measures the concentration of a saturated solution in equilibrium with excess solid.[10]

Methodology Rationale

The core principle is to allow the compound and solvent to reach a state of equilibrium, where the rate of dissolution equals the rate of precipitation.[12] Using excess solid ensures that this saturation point is reached. The extended incubation period (typically 24 hours) is necessary to overcome kinetic barriers associated with dissolving a stable crystal lattice.[12]

Step-by-Step Protocol

- Preparation: Add an excess amount of solid **N-ethyl-3-nitropyridin-4-amine** (e.g., 1-2 mg) to a glass vial. The exact amount does not need to be measured as long as undissolved solid remains at the end of the experiment.[16]

- Solvent Addition: Add a precise volume (e.g., 1 mL) of the desired aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4) to the vial.[12]

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- Equilibration: Seal the vials and place them in a shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C). Agitate for 24 hours to ensure equilibrium is reached.[12]
- Phase Separation: After incubation, allow the vials to stand to let the undissolved solid settle. Separate the saturated solution from the excess solid. This is a critical step and is typically achieved by either:
  - Centrifugation: Centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes) to pellet the solid.
  - Filtration: Withdraw the supernatant and filter it through a low-binding syringe filter (e.g., 0.45 µm PVDF) to remove any remaining particulates.[17]
- Quantification: Accurately dilute an aliquot of the clear filtrate/supernatant with a suitable solvent. Analyze the concentration of **N-ethyl-3-nitropyridin-4-amine** using a validated analytical method, typically HPLC-UV.[18]
- Data Analysis: Calculate the solubility by comparing the analytical response of the sample to a standard calibration curve prepared with known concentrations of the compound.[18]

Workflow Diagram: Thermodynamic Solubility

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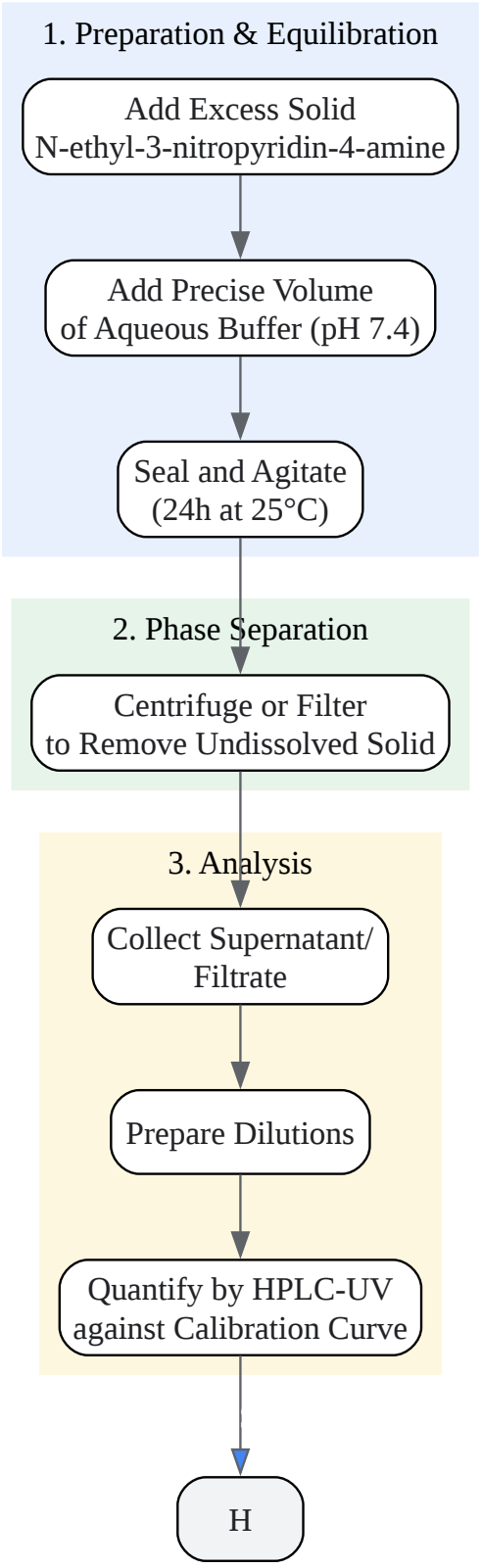

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Caption: Workflow for the Shake-Flask Thermodynamic Solubility Assay.

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Experimental Protocol II: Kinetic Solubility Determination (High-Throughput Method)

Kinetic solubility assays are designed for speed and are ideal for screening large numbers of compounds in early discovery.[15] They measure the point of precipitation from a DMSO stock solution diluted into an aqueous buffer.[2]

Methodology Rationale

The use of a DMSO stock solution is a practical necessity in high-throughput screening (HTS), as it is a universal solvent for most drug-like molecules.[11] The assay mimics the situation where a compound is rapidly diluted into an aqueous environment, providing a measure of its propensity to crash out of solution. Nephelometry or turbidimetry are often used as a rapid readout, as the formation of a precipitate will scatter light.[14]

Step-by-Step Protocol

- Stock Solution Preparation: Prepare a high-concentration stock solution of **N-ethyl-3-nitropyridin-4-amine** (e.g., 10 or 20 mM) in 100% DMSO.[19]
- Plate Setup: Using a liquid handler, dispense a small volume (e.g., 1-5 µL) of the DMSO stock solution into the wells of a 96-well microtiter plate.[19]
- Buffer Addition: Add the aqueous buffer (e.g., PBS, pH 7.4) to each well to achieve the desired final compound concentration (the final DMSO concentration should be kept low, typically ≤2%).[2]
- Incubation: Mix the plate thoroughly and incubate at a controlled temperature (e.g., 25°C) for a short period (e.g., 2 hours).[14]
- Measurement: Determine the solubility limit. Two common methods are:
  - Nephelometry: Measure the light scattering in each well using a nephelometer. The concentration at which light scattering significantly increases above background indicates the limit of solubility.[19]

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- Direct UV/LC-MS: Filter the plate to separate undissolved precipitate. Transfer the filtrate to a new plate and measure the concentration of the dissolved compound using a UV-Vis plate reader or by LC-MS analysis.[14]

Factors Influencing the Solubility of N-ethyl-3-nitropyridin-4-amine

The solubility of an ionizable compound is not a single value but a function of its environment. For **N-ethyl-3-nitropyridin-4-amine**, pH is the most dominant factor.

The Critical Impact of pH

The solubility of a weakly basic compound like **N-ethyl-3-nitropyridin-4-amine** is dictated by its pKa—the pH at which the compound is 50% ionized and 50% neutral.[20]

- At pH < pKa: The solution is more acidic than the compound's pKa. The basic pyridine nitrogen will be protonated, forming the pyridinium cation (BH^+). This charged species is significantly more polar and thus more soluble in aqueous media.[21]

- At pH > pKa: The solution is more basic than the compound's pKa. The compound will exist predominantly in its neutral, un-ionized form (B). This form is less polar and will have significantly lower aqueous solubility.[21]

This relationship is fundamental to predicting how the compound will behave in different physiological environments, such as the acidic stomach versus the more neutral intestine.

Diagram: pH-Dependent Ionization and Solubility

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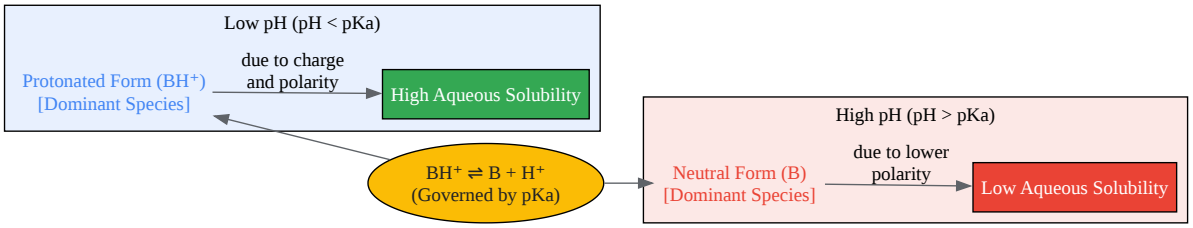

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Caption: Relationship between pH, pKa, and the solubility of a basic compound.

Conclusion: A Strategic Approach to Solubility Assessment

The solubility profile of **N-ethyl-3-nitropyridin-4-amine** is a multi-faceted characteristic that is essential for its successful development as a potential therapeutic agent. A comprehensive assessment requires more than a single data point; it demands an understanding of both its thermodynamic and kinetic solubility, and critically, how these are influenced by environmental factors like pH. By employing the robust experimental protocols outlined in this guide—from the gold-standard shake-flask method to high-throughput kinetic assays—researchers can build a detailed and reliable solubility profile. This knowledge is not merely academic; it is a strategic imperative that informs lead optimization, guides formulation development, and ultimately increases the probability of translating a promising molecule into a viable drug.

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